

# 4-Butoxy-2,3-difluorophenol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Butoxy-2,3-difluorophenol**

Cat. No.: **B150618**

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## Technical Data Summary: 4-Butoxy-2,3-difluorophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides the core physicochemical properties of **4-Butoxy-2,3-difluorophenol**, a fluorinated organic compound of interest in various research and development applications. The data presented herein is compiled from established chemical information sources.

## Core Molecular Information

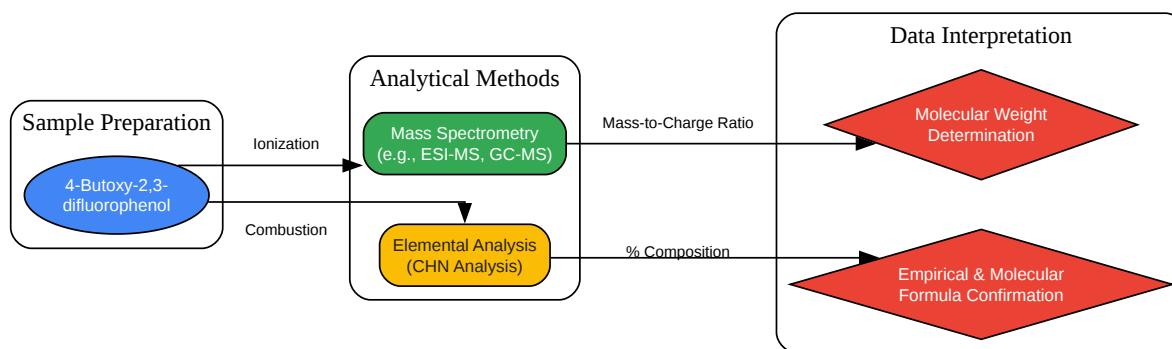
The fundamental molecular identifiers and properties of **4-Butoxy-2,3-difluorophenol** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and material specification.

Identifier	Value
Molecular Formula	C10H12F2O2[1][2]
Molecular Weight	202.2 g/mol [1]
CAS Number	136239-68-4[1][3]

## Elucidation of Physicochemical Properties

The experimental protocols for determining the molecular weight and formula of a compound like **4-Butoxy-2,3-difluorophenol** typically involve a combination of mass spectrometry and elemental analysis.

## Experimental Workflow: Molecular Identity Confirmation



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Caption: Workflow for determining molecular weight and formula.

**Mass Spectrometry (MS):** This technique measures the mass-to-charge ratio of ionized molecules. High-resolution mass spectrometry can provide a highly accurate mass measurement, which is used to deduce the molecular formula.

**Elemental Analysis:** This method involves combusting the compound and quantifying the resulting combustion products (carbon dioxide, water, etc.) to determine the percentage composition of each element (carbon, hydrogen, oxygen). This data is used to calculate the empirical formula, which is then compared with the molecular formula suggested by mass spectrometry.

Due to the nature of the inquiry, which focuses on fundamental molecular properties, information regarding signaling pathways is not applicable.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)